

# Thermal Stability of t-Butylammonium Chloride: A Technical Overview

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## Compound of Interest

Compound Name: *t*-Butylammonium chloride

Cat. No.: B8654595

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This technical guide provides a summary of the available information regarding the thermal stability of **t-butylammonium chloride**. Due to limited publicly available experimental data specifically for **t-butylammonium chloride**, this document also includes a general overview of the thermal decomposition of alkylammonium chlorides to provide a broader context for researchers.

## Introduction to t-Butylammonium Chloride

**t-Butylammonium chloride**, also known as tert-butylamine hydrochloride, is a primary alkylammonium salt. Its structure consists of a protonated tert-butylamine cation and a chloride anion. This compound is a white crystalline solid soluble in polar solvents.

## Thermal Stability Data

Detailed thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **t-butylammonium chloride** are not extensively reported in publicly accessible literature. However, some physical properties provide an indication of its thermal behavior.

Table 1: Physical and Thermal Properties of **t-Butylammonium Chloride**

Property	Value	Reference
CAS Number	10017-37-5	[1][2][3][4][5]
Molecular Formula	C4H12ClN	[1][2][3][4][5]
Molecular Weight	109.60 g/mol	[4][5]
Melting Point	291 °C (decomposes)	[2]

The reported melting point indicates that decomposition occurs at this temperature. This suggests that the compound is thermally stable up to a relatively high temperature before undergoing degradation.

## General Thermal Decomposition of Alkylammonium Chlorides

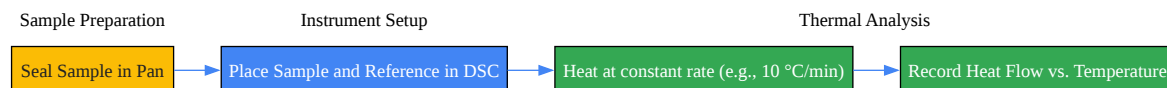
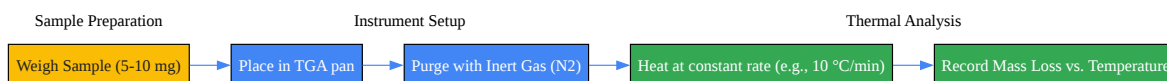
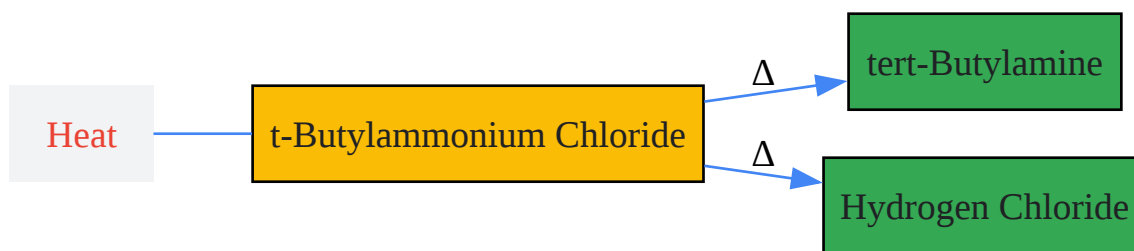
In the absence of specific data for **t-butylammonium chloride**, the thermal decomposition of other alkylammonium chlorides can offer insights into its likely behavior. The thermal stability of these salts is influenced by factors such as the nature of the alkyl group and the strength of the ionic bond.

A study on the kinetics of the thermal decomposition of various di-n-alkylammonium chlorides showed that these compounds decompose in a single stage. The thermal stability was found to be in the order of [Bu<sub>2</sub>nNH<sub>2</sub>]<sup>+</sup>Cl<sup>-</sup> > [Pr<sub>2</sub>nNH<sub>2</sub>]<sup>+</sup>Cl<sup>-</sup> > [Pr<sub>2</sub>iNH<sub>2</sub>]<sup>+</sup>Cl<sup>-</sup> > [Bu<sub>2</sub>iNH<sub>2</sub>]<sup>+</sup>Cl<sup>-</sup>, indicating that the structure of the alkyl group plays a significant role.

## Anticipated Decomposition Pathway

The thermal decomposition of primary alkylammonium chlorides typically proceeds via a dehydrochlorination reaction, yielding the corresponding amine and hydrogen chloride gas. For **t-butylammonium chloride**, the expected decomposition products would be tert-butylamine and hydrogen chloride.

Diagram 1: Proposed Thermal Decomposition Pathway of **t-Butylammonium Chloride**



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